

An In-depth Technical Guide to the Inhibition of DHX9

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Compound of Interest

Compound Name: *Dhx9-IN-9*

Cat. No.: *B12384060*

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Disclaimer: As of late 2025, detailed public information regarding the specific chemical structure, synthesis, and comprehensive experimental data for the compound designated "**Dhx9-IN-9**" is limited. It is commercially available and identified as a potent RNA helicase DHX9 inhibitor. This guide will provide a comprehensive overview of its molecular target, DHX9, and utilize a well-characterized DHX9 inhibitor, ATX968, as a surrogate to present the requested in-depth technical information for researchers, scientists, and drug development professionals.

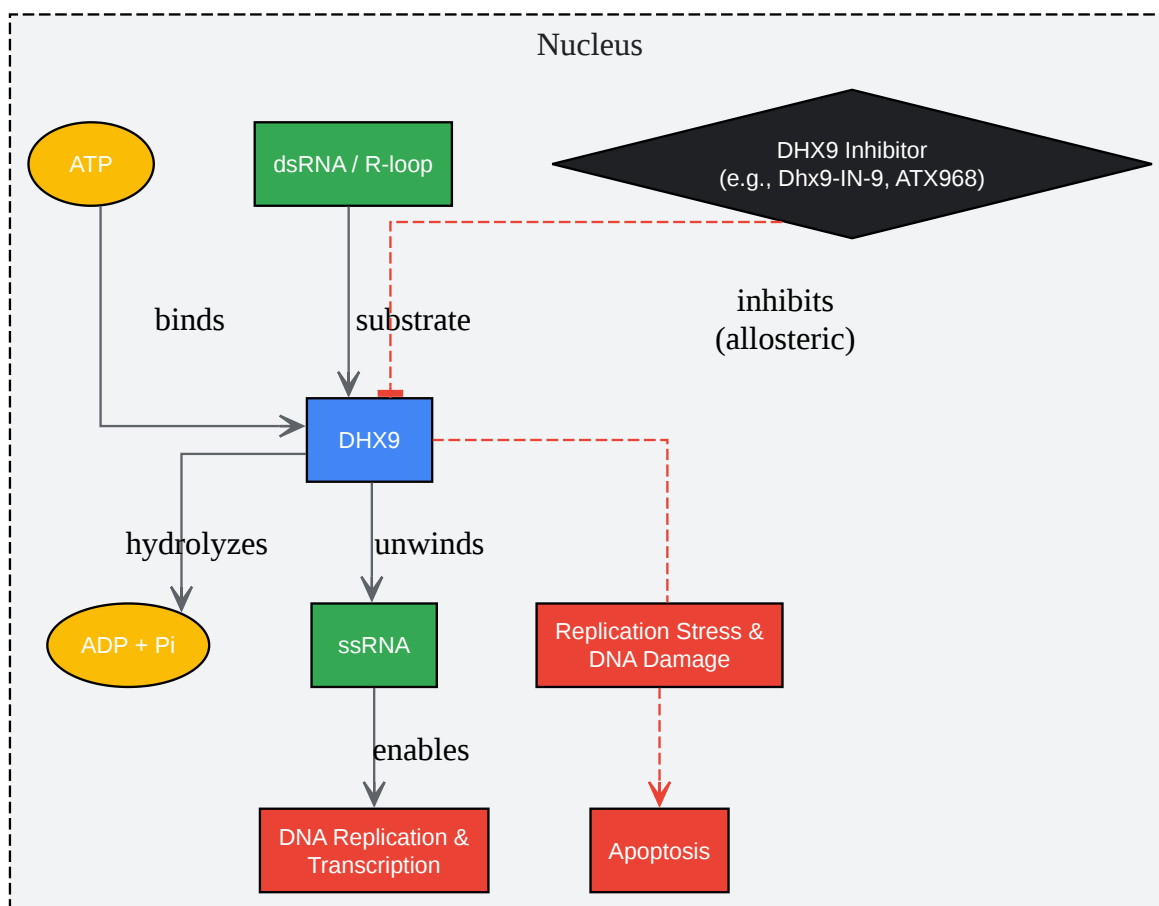
The Core Target: DHX9 Helicase

DEXH-box helicase 9 (DHX9), also known as RNA Helicase A (RHA), is a crucial enzyme involved in a multitude of cellular processes.^{[1][2][3]} Its primary function is to unwind DNA and RNA duplexes, as well as more complex nucleic acid structures, in an ATP-dependent manner.^{[1][2]} This activity is integral to DNA replication, transcription, translation, RNA processing and transport, and the maintenance of genomic stability.^{[1][2][3]} Due to its central role in these fundamental processes, DHX9 has emerged as a promising therapeutic target, particularly in oncology.^{[4][5][6][7]}

Domain Architecture of Human DHX9

The human DHX9 protein is a 140-kDa multi-domain protein.^{[1][3]} Its structure is characterized by a central helicase core, flanked by N-terminal and C-terminal domains that regulate its activity and substrate specificity.^{[1][2][8]}

N-terminus
dsRBD1
dsRBD2
RecA-like domain 1 (Helicase Core)
RecA-like domain 2 (Helicase Core)
HA2
OB-fold
RGG box
C-terminus



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